

# Chemical Profile of Actiphenol

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Actiphenol

CAS No.: 526-02-3

Cat. No.: S3128538

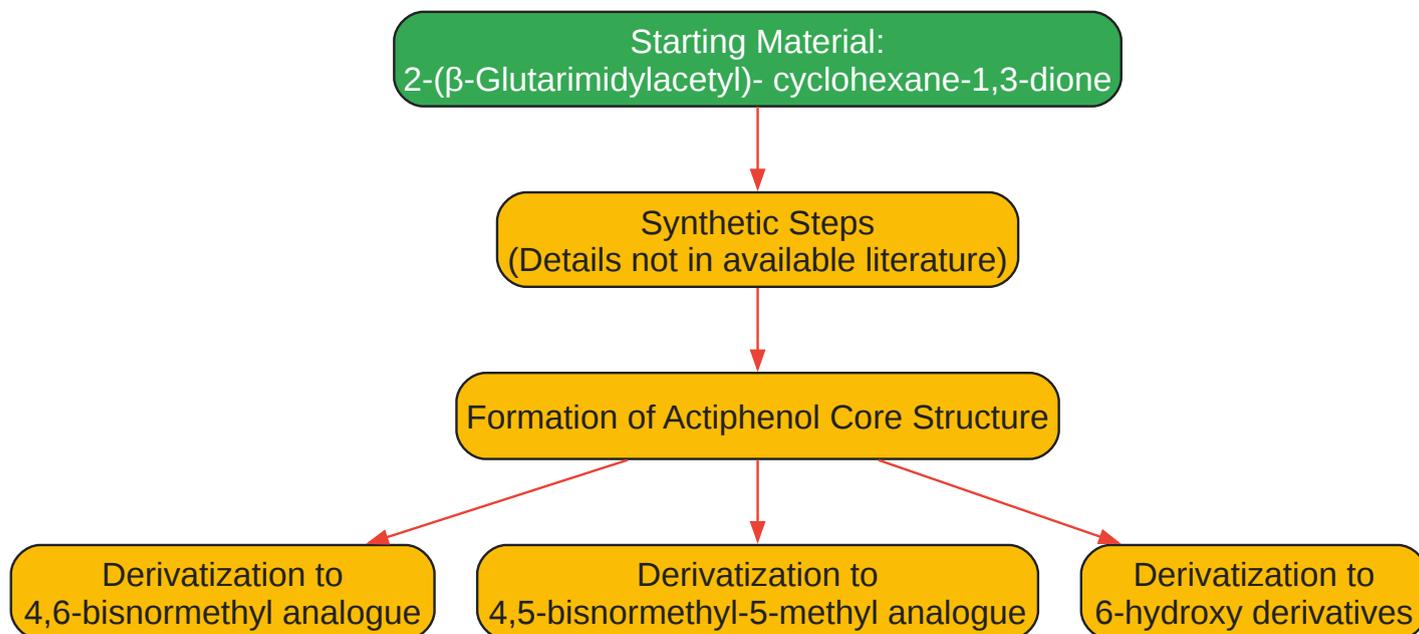
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For a quick reference, here are the fundamental identifiers and structural details of **actiphenol**:

Property	Description
CAS Number	526-02-3 [1]
Molecular Formula	C <sub>15</sub> H <sub>17</sub> NO <sub>4</sub> [1]
Molecular Weight	275.3 g/mol [1]
Source	A natural antibiotic [2]
General Synthetic Startpoint	2-(β-Glutarimidylacetyl)cyclohexane-1,3-diones [2]

## Synthetic Strategy and Conceptual Workflow

The synthesis of **actiphenol**, along with its normethyl and 6-hydroxy derivatives, has been achieved starting from **2-(β-glutarimidylacetyl)cyclohexane-1,3-diones** [2]. The literature does not provide the full experimental details, but the overall conceptual workflow can be summarized as follows.



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## A Path Forward for Detailed Protocols

The search results indicate that a detailed, modern synthesis protocol for **actiphenol** is not readily available in the public domain. To acquire the level of detail you need, I suggest the following steps:

- **Access the Original Publication:** The 1993 article "Synthesis of **actiphenol** and its normethyl analogues and 6-hydroxy derivatives" in *Chemistry of Natural Compounds* is the primary source [2]. You will need to access this paper through a university or institutional library subscription to Springer.
- **Conduct a Patent Search:** Detailed industrial-scale procedures are often found in patents. Use specialized databases like Google Patents, USPTO, or Espacenet with keywords like "**actiphenol** synthesis," "C15H17NO4 preparation," or the CAS number 526-02-3.
- **Explore Reaxys or SciFinder:** These specialized chemical databases are invaluable for finding synthetic procedures, reaction schemes, and full-text articles that are not indexed by general web searches.

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## References

1. | CAS 526-02-3 | SCBT - Santa Cruz Biotechnology Actiphenol [scbt.com]
2. of Synthesis and its normethyl analogues and 6-hydroxy... actiphenol [link.springer.com]

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**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)